

BLT-1 Technical Support Center: DMSO Solubility and Stability

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Compound of Interest

Compound Name: BLT-1

Cat. No.: B10814912

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **BLT-1** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is **BLT-1** and what is its mechanism of action?

A1: **BLT-1** (Block Lipid Transport-1) is a selective inhibitor of the Scavenger Receptor B, type 1 (SR-BI).^{[1][2][3]} It functions as a thiosemicarbazone copper chelator.^{[1][3]} The primary mechanism of action for **BLT-1** is the inhibition of lipid transfer between high-density lipoproteins (HDL) and cells, a process mediated by the SR-BI receptor.^{[1][2][3]} This makes it a valuable tool for studying cholesterol transport and its role in various biological processes, including Hepatitis C Virus (HCV) entry, which it potently inhibits.^[1]

Q2: What is the solubility of **BLT-1** in DMSO?

A2: **BLT-1** is highly soluble in DMSO. However, the exact solubility can vary slightly between batches and is significantly impacted by the purity and water content of the DMSO. It is crucial to use fresh, anhydrous (hygroscopic) DMSO for the best results, as moisture can reduce solubility.^{[1][3]} Forcing dissolution with ultrasonication may be necessary.^[1]

Q3: How should I prepare a **BLT-1** stock solution in DMSO?

A3: To prepare a stock solution, add the appropriate volume of fresh, anhydrous DMSO to your vial of **BLT-1** powder to achieve the desired concentration. If the compound does not dissolve immediately with vortexing, brief sonication can be used to aid dissolution.^[1] For a detailed step-by-step guide, please refer to the Experimental Protocols section.

Q4: How should I store the **BLT-1** powder and my DMSO stock solution?

A4: Proper storage is critical to maintaining the integrity of **BLT-1**.

- Powder: The solid form of **BLT-1** should be stored at -20°C and is stable for up to three years.^{[1][4]}
- DMSO Stock Solution: Once dissolved in DMSO, the solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[1][5]} Store these aliquots at -80°C. Storage recommendations for DMSO solutions vary by supplier, so always consult your product's datasheet.

Q5: What is the stability of a **BLT-1** stock solution in DMSO?

A5: The stability of **BLT-1** in DMSO is dependent on the storage temperature. When stored in aliquots at -80°C, it can be stable for 6 months to 2 years.^{[1][6]} Storage at -20°C is generally recommended for shorter periods, around 1 year.^[1] One supplier notes stability for only two weeks when stored at 4°C in DMSO.^[6] To ensure experimental success, using freshly prepared solutions or solutions stored correctly at -80°C is highly recommended.^[5]

Data Presentation

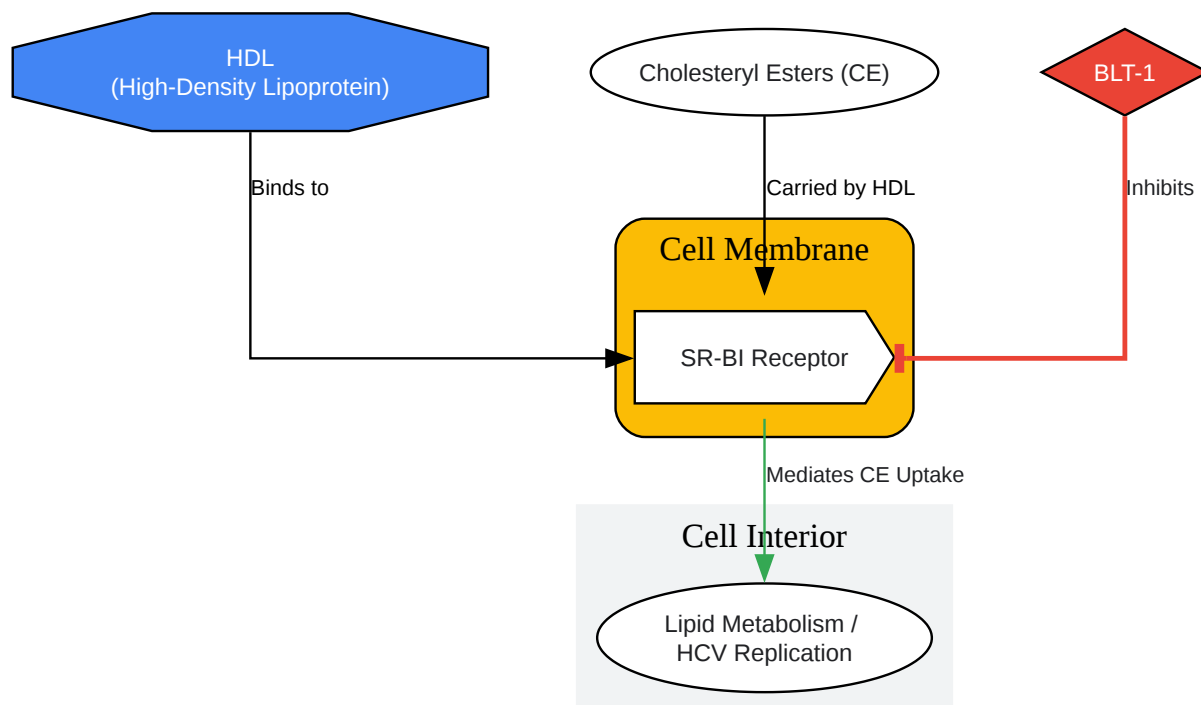
Table 1: **BLT-1** Solubility Data

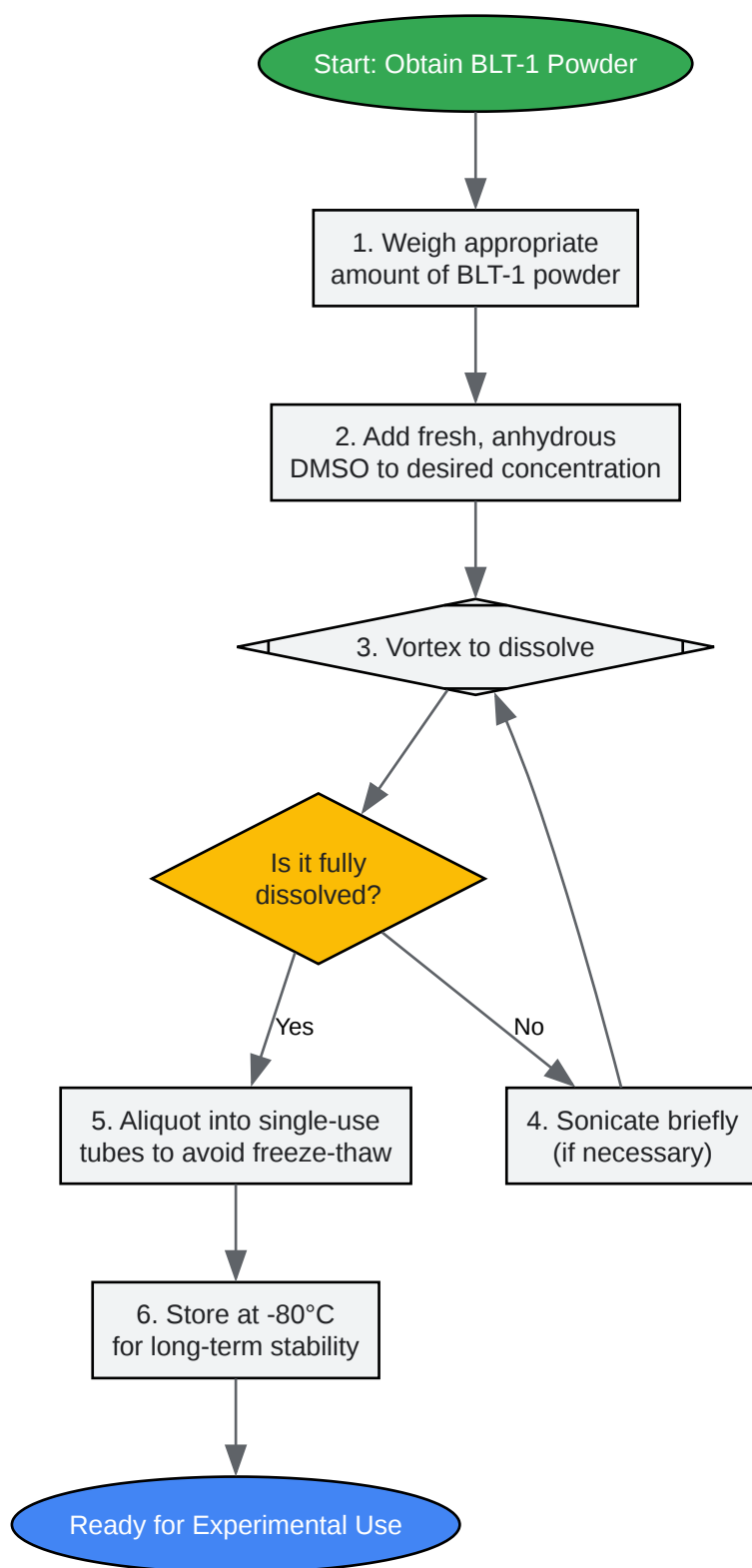
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	48 mg/mL	198.84 mM	Data from Selleck Chemicals.[2][3][4]
DMSO	41.67 mg/mL	172.62 mM	Requires sonication. Use newly opened DMSO.[1]
Ethanol	48 mg/mL	198.84 mM	
Water	Insoluble	Insoluble	

Table 2: **BLT-1** Storage and Stability Summary

Form	Storage Temperature	Stability Period	Source
Powder	-20°C	3 years	MedchemExpress, Selleck Chemicals[1][3]
Powder	4°C	2 years	MedchemExpress[1]
In DMSO	-80°C	2 years	MedchemExpress[1]
In DMSO	-80°C	6 months	DC Chemicals[6]
In DMSO	-20°C	1 year	MedchemExpress[1]
In DMSO	4°C	2 weeks	DC Chemicals[6]

Mandatory Visualizations





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